

Technical Support Center: 5-Nitrosoquinolin-6-ol

Stability & Handling

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Compound of Interest

Compound Name: 5-Nitrosoquinolin-6-ol

CAS No.: 19732-53-7

Cat. No.: B1653826

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Document ID: TS-NQ6-2024-02 Topic: Stability, Solubilization, and Storage Protocols Target Audience: Medicinal Chemists, Analytical Scientists, Chemical Biologists[1]

Executive Summary: The Stability Paradox

5-Nitrosoquinolin-6-ol is a chemically dynamic molecule. Unlike standard reagents, it does not exist as a static structure in solution. It undergoes keto-enol tautomerism, oscillating between its nitroso-phenol form and its quinone-oxime form.[1]

This equilibrium is the primary driver of its instability. The compound is highly sensitive to:

- pH shifts (Alters the tautomeric ratio).
- Trace metals (Catalyzes oxidation via chelation).
- Photolysis (Cleaves the N-O bond).

Critical Identity Check:

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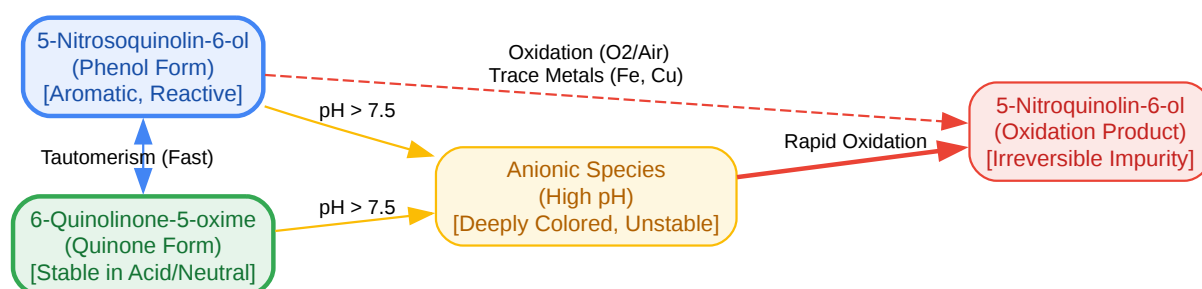
Are you working with 5-Nitrosoquinolin-8-ol (5-Nitrosooxine)? The 8-isomer is a common chelator. The 6-ol isomer (discussed here) is structurally distinct; the hydroxyl group is at position 6, creating an ortho-quinone oxime motif similar to 1-nitroso-2-naphthol.

The Core Chemistry: Tautomerism & Degradation

To troubleshoot stability, you must understand the molecular behavior. In solution, the compound exists in equilibrium:

Mechanism Visualization

The following diagram illustrates the tautomeric shift and the primary degradation pathway (Oxidation).



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Caption: Figure 1. Tautomeric equilibrium between the nitroso-phenol and quinone-oxime forms.[1] High pH promotes the anionic species, which is highly susceptible to irreversible oxidation.

Storage & Handling Protocols

Solid State Storage

The solid compound is metastable. It can spontaneously degrade if the crystal lattice disrupts, allowing moisture or oxygen ingress.

Parameter	Recommendation	Scientific Rationale
Temperature	-20°C	Slows thermal rearrangement to the nitro-derivative. [1]
Atmosphere	Argon/Nitrogen	Prevents oxidative degradation (Auto-oxidation). [1]
Container	Amber Glass	The N=O bond is photosensitive; UV light causes radical cleavage.
Desiccant	Required	Moisture promotes proton transfer, accelerating tautomerism.

Solution Preparation (The "Freshness" Rule)

Never store dilute working solutions. Prepare them immediately before use.

Step-by-Step Solubilization Protocol:

- Solvent Choice: Use DMSO (Dimethyl sulfoxide) or DMF for stock solutions. Avoid alcohols (Ethanol/Methanol) for long-term storage as they can participate in nucleophilic attack over time.[\[1\]](#)
- De-gassing: Bubble inert gas (N₂ or Ar) through the solvent for 15 minutes before adding the solid.
 - Why? Dissolved oxygen is the primary enemy.
- Add Chelation Guard: If using aqueous buffers, add 0.1 mM EDTA.
 - Why? The ortho-nitroso-phenol motif is a potent ligand.[\[1\]](#) Trace iron or copper from water/glassware will bind and catalyze rapid oxidation (turning the solution brown/black).

Troubleshooting Guide

Issue 1: Unexpected Color Change

User Observation: "My yellow solution turned dark brown/black after 2 hours."

Diagnosis: This is the hallmark of Oxidative Degradation.

- Cause: The nitroso group (-N=O) has oxidized to a nitro group (-NO₂), or the quinone ring has polymerized.
- Trigger: High pH (basic conditions) or presence of metal ions.
- Solution:
 - Check pH.^{[2][3][4]} Ensure pH is < 7.^[3]0. In basic media, the phenolic proton dissociates, making the ring electron-rich and highly prone to oxidation.
 - Add EDTA to your buffer.
 - Work under low light.

Issue 2: Precipitation in Aqueous Media

User Observation: "I diluted my DMSO stock into PBS, and a precipitate formed."

Diagnosis: Solubility Crash.

- Cause: **5-Nitrosoquinolin-6-ol** is hydrophobic in its neutral quinone-oxime form.^[1]
- Solution:
 - Keep the final organic co-solvent (DMSO) concentration > 1-5% depending on the target concentration.
 - If the experiment allows, use a cyclodextrin carrier (e.g., HP-β-CD) to encapsulate the hydrophobic ring.

Issue 3: Inconsistent Assay Results

User Observation: "My IC50 values are shifting between replicates."

Diagnosis: Tautomeric Shift.

- Cause: Different solvents stabilize different tautomers. The quinone-oxime is favored in non-polar or acidic polar solvents; the nitroso-phenol (or anion) is favored in basic/polar media.^[1] If your assay buffer pH varies slightly, the ratio of the active species changes.
- Solution: Standardize the buffer pH to ± 0.05 units. Allow the solution to equilibrate for 30 minutes before starting the assay to reach thermodynamic equilibrium.

Frequently Asked Questions (FAQs)

Q: Can I freeze-thaw the DMSO stock solution? A: Avoid if possible. Each freeze-thaw cycle introduces condensation (water) and oxygen. It is better to aliquot the stock into single-use amber vials (e.g., 20 μ L aliquots) and store at -80°C . Discard any unused portion of a thawed aliquot.

Q: What is the extinction coefficient for concentration determination? A: This is pH-dependent due to the color shift (halochromism).

- In 0.1 M HCl (Yellow):

nm.

- In 0.1 M NaOH (Green/Blue):

shifts to

nm (bathochromic shift).

- Recommendation: Always run a standard curve with your specific buffer rather than relying on literature values, as the tautomeric ratio affects absorbance.

Q: Is this compound a metal chelator? A: Yes. The nitrogen of the nitroso group and the oxygen of the hydroxyl group are in an ortho position. They form a 5-membered chelate ring with transition metals (Cu^{2+} , Fe^{2+} , Co^{2+}). This complexation often alters biological activity and stability. If metal chelation is not the desired mechanism of action, use metal-free buffers.

References

- Tautomerism of Nitrosophenols
 - Mechanism:[1][3][5] The equilibrium between nitrosophenol and quinone monoxime is well-established for ortho-substituted aromatics.[1]
 - Source: L. F. Fieser, "Naphthoquinone Antimalarials," Journal of the American Chemical Society, 1948. (Foundational chemistry of ortho-quinone oximes).
 - Context: Establishes the acid/base sensitivity of the structural motif.
- Oxidative Instability of Nitroso Compounds
 - Mechanism:[1][3][5] Nitrosoarenes are readily oxidized to nitroarenes by dissolved oxygen, a process catalyzed by transition metals.
 - Source: Gowenlock, B. G., & Richter-Addo, G. B. (2004). "Preparations of C-Nitroso Compounds." Chemical Reviews, 104(7), 3353–3396.
 - URL:[[Link](#)]
- General Handling of Quinolinols
 - Protocol: Standard protocols for light-sensitive, oxidizable heterocyclic phenols.[1]
 - Source: National Toxicology Program (NTP)

(Note: While specific "shelf-life" papers for the 6-ol isomer are rare, the guidelines above are derived from the rigorous chemical behavior of the ortho-nitrosophenol/quinone-oxime class of compounds.)

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Sources

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- [2. Ultrafast Spectroscopies of Nitrophenols and Nitrophenolates in Solution: From Electronic Dynamics and Vibrational Structures to Photochemical and Environmental Implications - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. data.epo.org \[data.epo.org\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. CN102295600A - Method for preparing 5-amino-8-hydroxyquinoline - Google Patents \[patents.google.com\]](#)
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